

Essential Safety and Operational Guide for 6-Hydroxy Chlorzoxazone-13C6

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Compound of Interest

Compound Name: 6-Hydroxy Chlorzoxazone-13C6

Cat. No.: B021243

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This guide provides immediate safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **6-Hydroxy Chlorzoxazone-13C6**. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment (PPE)

6-Hydroxy Chlorzoxazone-13C6 is a stable isotope-labeled version of 6-Hydroxy Chlorzoxazone. As the isotopic label does not alter the chemical reactivity or toxicity of the molecule, the safety precautions are identical to those for the unlabeled compound[1]. The primary hazards associated with the parent compound, 6-hydroxy Chlorzoxazone, are harm if swallowed, skin irritation, serious eye irritation, and potential respiratory irritation.

Quantitative Hazard Data

Hazard Classification	GHS Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed[2][3]
Skin Irritation	H315	Causes skin irritation[2][3]
Eye Irritation	H319	Causes serious eye irritation[2][3]
Specific Target Organ Toxicity	H335	May cause respiratory irritation
LD50 (Oral, Mouse)	Not applicable	2,500 mg/kg
LD50 (Intraperitoneal, Mouse)	Not applicable	550 mg/kg

Recommended Personal Protective Equipment (PPE)

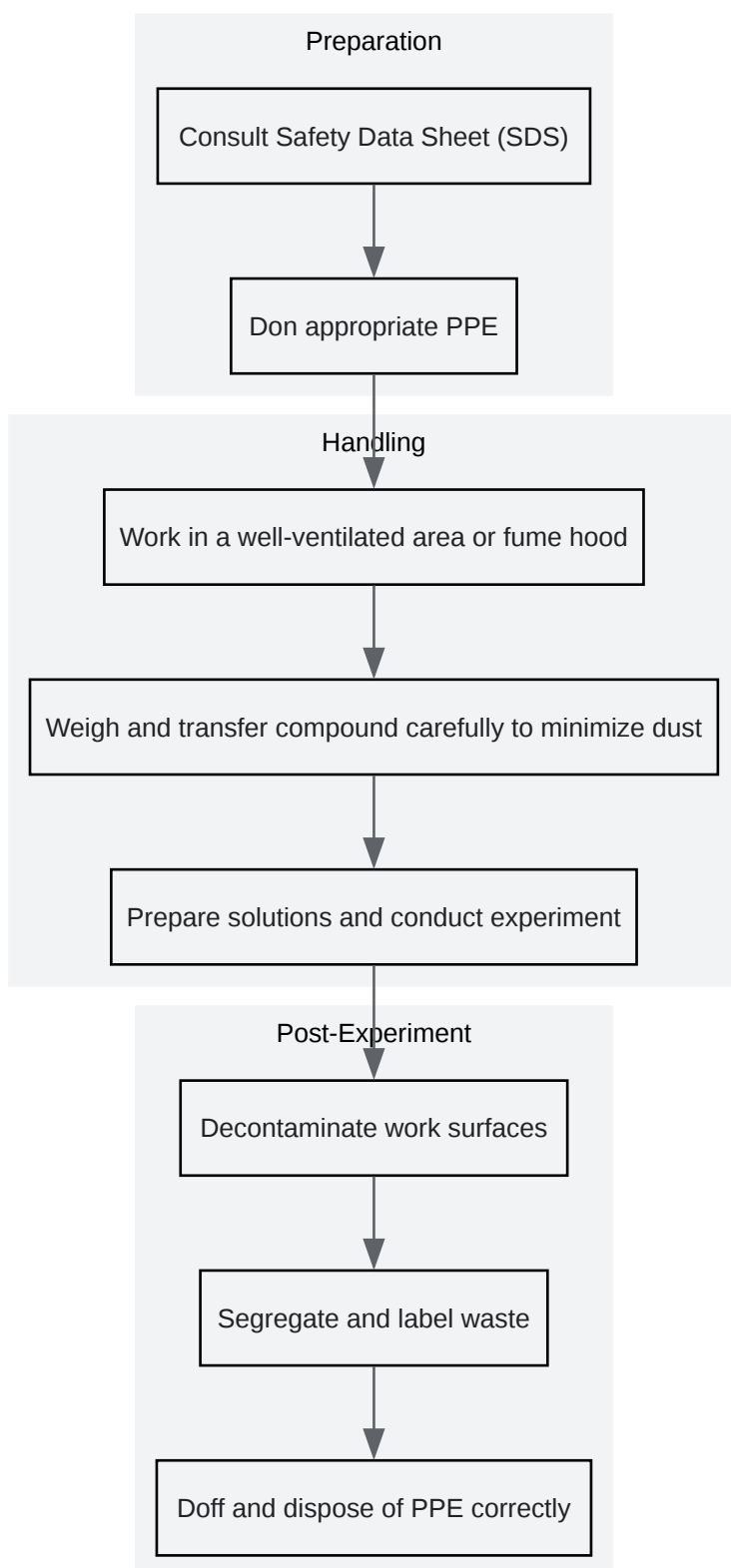
A risk assessment should be conducted to determine the appropriate PPE for the specific procedures being performed[4]. Based on the known hazards, the following PPE is recommended:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves[4] [5].	To prevent skin contact and irritation[2].
Eye/Face Protection	Safety glasses with side shields or goggles. A face shield may be necessary for splash hazards[4].	To protect against serious eye irritation[2].
Skin and Body Protection	Laboratory coat. For larger quantities or tasks with a higher risk of exposure, a disposable gown made of polyethylene-coated polypropylene or other resistant laminate material is recommended[4].	To prevent skin irritation[2].
Respiratory Protection	Not typically required for small quantities handled with adequate ventilation. If dust formation is likely or ventilation is inadequate, a NIOSH-approved N95 respirator or higher should be used[6].	To prevent respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedures

Adherence to standard laboratory safety practices is crucial when handling **6-Hydroxy Chlorzoxazone-13C6**[1].

Experimental Workflow for Handling **6-Hydroxy Chlorzoxazone-13C6**



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Caption: Workflow for handling **6-Hydroxy Chlorzoxazone-13C6**.

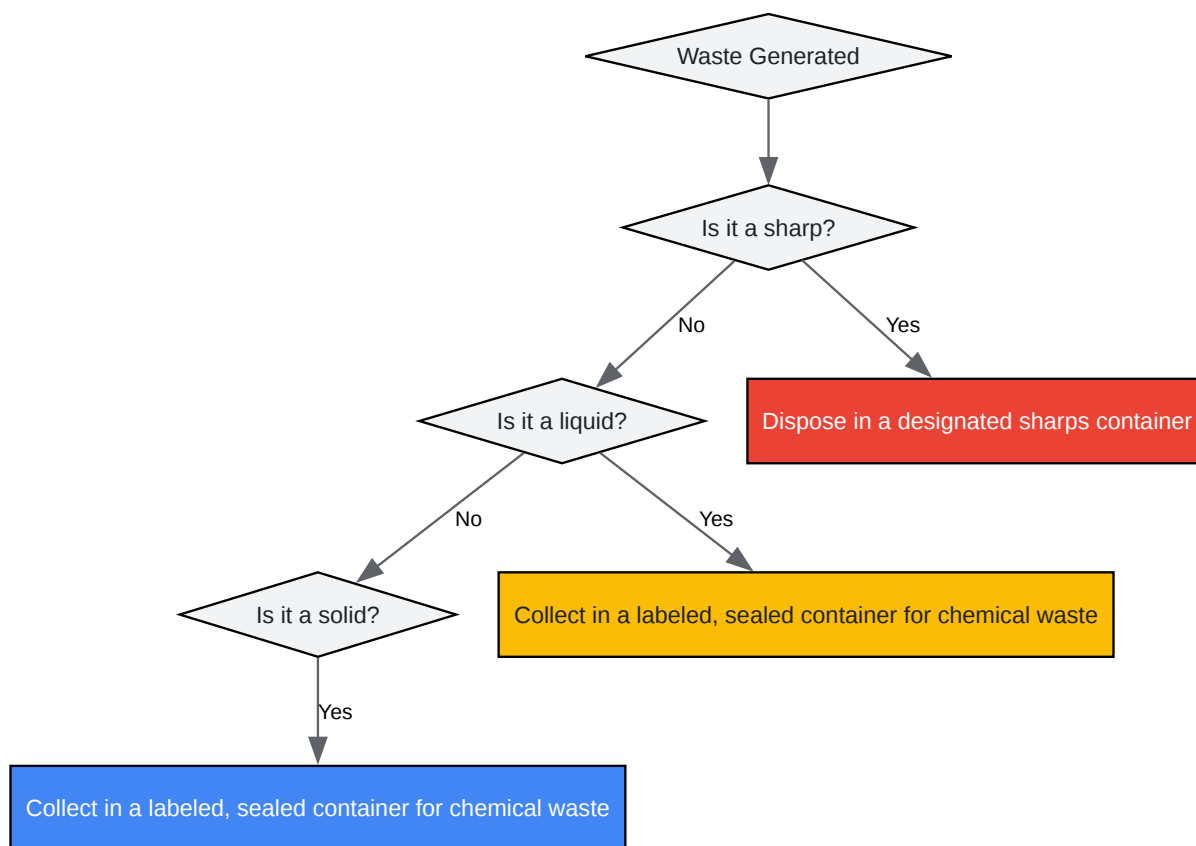
Detailed Protocol:

- Pre-Experiment Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) for 6-hydroxy Chlorzoxazone[1].
 - Ensure all necessary PPE is available and in good condition.
 - Don the appropriate PPE as outlined in the table above. This includes gloves, a lab coat, and eye protection[2][4].
- Handling the Compound:
 - All work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation risk[1].
 - When handling the solid compound, take care to avoid the formation of dust[1][3].
 - Use appropriate tools (e.g., spatulas, weigh boats) for transferring the powder.
 - If preparing solutions, add the solid to the solvent slowly to prevent splashing.
- Post-Experiment Clean-up:
 - Decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate solvent.
 - Carefully remove and dispose of all contaminated PPE as outlined in the disposal plan.
 - Wash hands thoroughly with soap and water after handling is complete[2].

Disposal Plan

As **6-Hydroxy Chlorzoxazone-13C6** is a stable isotope-labeled compound, it is not radioactive, and therefore, no radiological precautions are necessary for its disposal[1][7]. The disposal method is dictated by the chemical hazards of the molecule.

Waste Management Logical Flow



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Caption: Decision tree for the disposal of **6-Hydroxy Chlorzoxazone-13C6** waste.

Disposal Procedures:

- Segregation:
 - Do not mix waste containing **6-Hydroxy Chlorzoxazone-13C6** with general laboratory waste[7].
 - Keep all waste (solid, liquid, and contaminated PPE) separate from other waste streams.
- Labeling and Storage:
 - All waste containers must be clearly labeled with the contents, including the name "**6-Hydroxy Chlorzoxazone-13C6**" and the appropriate hazard symbols.

- Store waste in sealed, compatible containers in a designated and well-ventilated satellite accumulation area.
- Disposal:
 - Disposal must be carried out in accordance with local, state, and federal regulations for chemical waste^[7].
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the chemical waste.
 - Do not dispose of this compound down the drain or in the regular trash^[8].

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